

2-Bromobenzenesulfonyl chloride molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromobenzenesulfonyl chloride

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An In-depth Technical Guide to **2-Bromobenzenesulfonyl Chloride** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromobenzenesulfonyl chloride**, an important organic intermediate with significant applications in medicinal chemistry and drug development. This document details its chemical and physical properties, experimental protocols for its synthesis, and its role in the synthesis of biologically active compounds.

Core Chemical and Physical Properties

2-Bromobenzenesulfonyl chloride, also known as o-bromobenzenesulfonyl chloride, is a reactive compound widely utilized in organic synthesis.^[1] Its key properties are summarized in the table below for easy reference.

Property	Data	Reference
Molecular Formula	C6H4BrClO2S	[2][3]
Molecular Weight	255.52 g/mol	[2]
CAS Number	2905-25-1	[2]
Appearance	White to light yellow crystalline powder	[4]
Melting Point	49-52 °C	
Boiling Point	117 °C @ 2.5 mmHg	
Solubility	Reacts with water	[5][6]

Applications in Research and Drug Development

The reactivity of the sulfonyl chloride group makes **2-Bromobenzenesulfonyl chloride** a valuable reagent in the synthesis of various organic compounds.[7] It is particularly noted for its use in:

- **Sulfonamide Synthesis:** It is a key building block for creating sulfonamides, a class of compounds with a wide range of pharmaceutical applications.[8][9]
- **Intermediate for Biologically Active Molecules:** This compound has been utilized in the synthesis of potential drug candidates, including angiotensin II AT1/AT2 receptor antagonists and endothelin receptor antagonists.[1]
- **Synthesis of Insecticides:** It serves as an intermediate in the production of biologically active insecticides.[1]
- **Organic Synthesis:** It is used in the preparation of 2-bromobenzenesulfonic acid phenyl ester and chiral 2-(p-toluenesulfinyl)benzenesulfonamide.[8][9]

Experimental Protocols: Synthesis of 2-Bromobenzenesulfonyl Chloride

Several methods for the synthesis of **2-Bromobenzenesulfonyl chloride** have been reported. Below are two detailed protocols.

Synthesis from o-Bromophenylthiol

This method involves the direct chlorination of o-bromophenylthiol.

Materials:

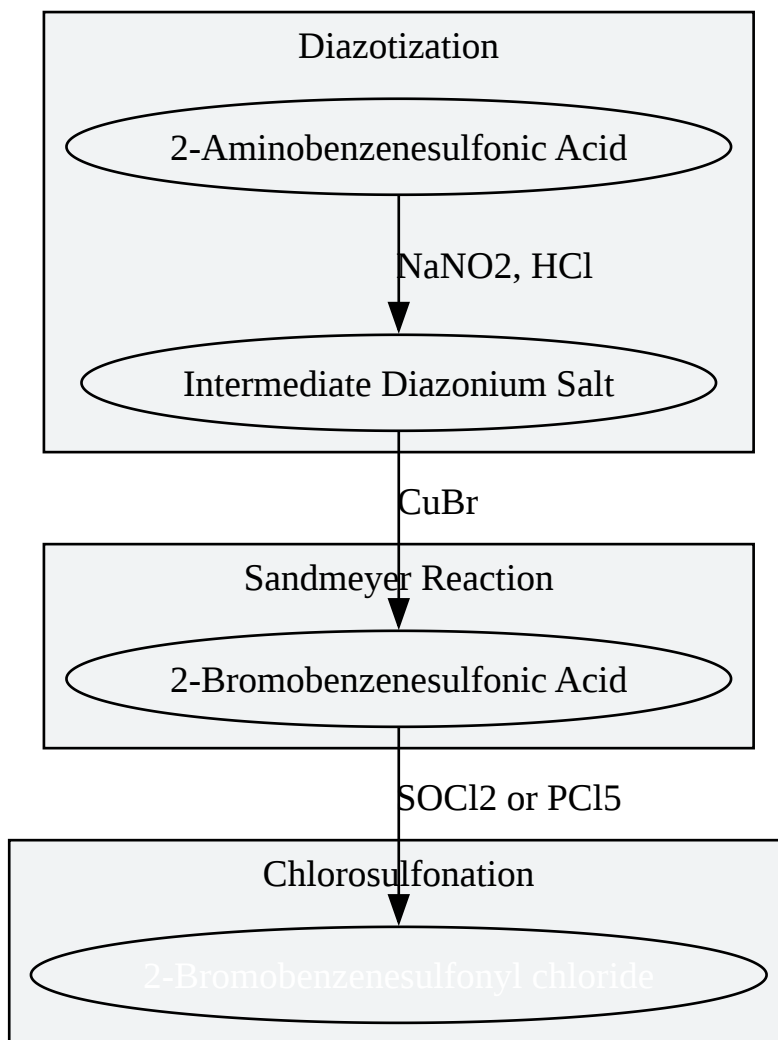
- o-bromophenylthiol
- Dichloromethane
- Chlorine gas
- 5% Sodium bicarbonate solution
- Anhydrous magnesium sulfate

Procedure:

- In a 250ml three-necked flask, combine o-bromophenylthiol (18.9g, 0.1mol), 75ml of water, and 75ml of dichloromethane.[\[1\]](#)
- Stir the mixture and maintain the temperature between 5-10°C while passing chlorine gas through it for 1 hour.[\[1\]](#)
- After the reaction is complete, dilute the mixture with 300ml of dichloromethane.[\[1\]](#)
- Wash the organic layer with a cold 5% sodium bicarbonate solution (2 x 50ml) followed by water (3 x 100ml).[\[1\]](#)
- Dry the organic layer over anhydrous magnesium sulfate and concentrate to yield a yellow solid.[\[1\]](#)

Synthesis via Diazotization of 2-Aminobenzenesulfonic Acid

This synthetic route involves the diazotization of 2-aminobenzenesulfonic acid, followed by a Sandmeyer-type reaction and chlorosulfonation.[10]



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Figure 2: General workflow for sulfonamide synthesis.

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